

# Application Notes: Growth of Potassium Sodium Tartrate Tetrahydrate Single Crystals

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## Compound of Interest

Compound Name: *Potassium sodium tartrate tetrahydrate*

Cat. No.: *B7908141*

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## Introduction

**Potassium sodium tartrate tetrahydrate** ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ), commonly known as Rochelle salt, is a double salt of tartaric acid.[1] First prepared in approximately 1675 by apothecary Pierre Seignette, this compound is notable for being one of the first materials discovered to exhibit piezoelectricity.[2] This property allows the material to generate an electrical charge in response to applied mechanical stress, which led to its extensive use in early electronics such as microphones and phonograph pickups.[2][3] Beyond its piezoelectric applications, Rochelle salt is utilized as a food additive (E337), a laxative in medicine, a reagent in the silvering of mirrors, and as a component in Fehling's solution and the Biuret reagent.[1][2] In research, it is a common precipitant in protein crystallography.[4]

The growth of large, high-quality single crystals of **potassium sodium tartrate tetrahydrate** is a crucial process for both research and various technological applications. The primary methods for growing these crystals from an aqueous solution are the slow evaporation and slow cooling techniques. The selection of a particular method depends on the desired crystal size, quality, and the available equipment. These application notes provide detailed protocols for the synthesis of Rochelle salt and the subsequent growth of single crystals.

## Data Presentation

For successful crystal growth, understanding the material's properties and its solubility is essential. The following tables summarize key quantitative data for **potassium sodium**

**tartrate tetrahydrate.**Table 1: Physical and Chemical Properties of **Potassium Sodium Tartrate Tetrahydrate**

Property	Value
Chemical Formula	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$
Molar Mass	282.22 g/mol
Appearance	Colorless crystals or white crystalline powder[5] [6]
Crystal System	Orthorhombic
Density	1.77 g/cm <sup>3</sup> [5]
Melting Point	70-80 °C[5]
Boiling Point	220 °C (decomposes)
pH of 1% aqueous solution	6.5 - 8.5[5]

Table 2: Solubility of **Potassium Sodium Tartrate Tetrahydrate** in Water

Temperature (°C)	Solubility (g / 100 mL)
14	~143 (0.7 mL/g)[7]
20	63[7]
26	66[8]
100	~250 (0.4 mL/g)[7]

## Experimental Protocols

### Protocol 1: Synthesis of Potassium Sodium Tartrate (Rochelle Salt)

This protocol outlines the synthesis of Rochelle salt from common laboratory or household chemicals.

#### Materials and Equipment:

- Potassium bitartrate (Cream of Tartar,  $\text{KHC}_4\text{H}_4\text{O}_6$ )
- Sodium carbonate (Washing Soda,  $\text{Na}_2\text{CO}_3$ ) or Sodium bicarbonate (Baking Soda,  $\text{NaHCO}_3$ )
- Distilled water
- Glass beakers (600 mL and 250 mL)
- Heating source (e.g., hot plate with magnetic stirring)
- Glass stirring rod
- Filter paper (or coffee filter) and funnel
- Spatula
- Safety goggles

#### Procedure:

- Prepare a slurry: In a 600 mL beaker, add approximately 80 grams of potassium bitartrate to 100 mL of distilled water to form a slurry.<sup>[8]</sup>
- Heat the mixture: Gently heat the slurry to a boil while continuously stirring.<sup>[8]</sup>
- Neutralization: Slowly add sodium carbonate in small portions using a spatula. The solution will fizz as carbon dioxide is released. Continue adding sodium carbonate until the fizzing ceases, which indicates that the potassium bitartrate has been fully neutralized.<sup>[3][8]</sup> The solution should become clear.
- Filtration: While the solution is still hot, filter it through a filter paper-lined funnel into a clean 250 mL beaker to remove any impurities or unreacted solids.<sup>[8]</sup> If crystals form on the filter paper, the solution can be gently reheated to redissolve them.
- Crystallization: Cover the beaker with a paper towel or perforated film to prevent contamination while allowing for evaporation. Let the solution cool to room temperature.

Crystals of **potassium sodium tartrate tetrahydrate** will begin to form as the solution cools and evaporates.[9] For faster crystallization, the beaker can be placed in a refrigerator.[9]

- Harvesting: Once a sufficient amount of crystalline material has formed, carefully decant the remaining liquid. The crystals can be transferred onto a clean piece of filter paper to dry.

## Protocol 2: Single Crystal Growth by Slow Evaporation

This method is straightforward and can produce large, well-formed crystals over time.

Materials and Equipment:

- Synthesized or commercially available **potassium sodium tartrate tetrahydrate**
- Distilled water
- Clean glass jar or beaker
- Nylon thread or fishing line
- A support for the thread (e.g., pencil, stir rod)
- Tweezers

Procedure:

- Prepare a saturated solution: Prepare a saturated solution of Rochelle salt in distilled water at room temperature. To do this, add the salt to the water while stirring until no more salt dissolves and a small amount of undissolved solid remains at the bottom. Gently heat the solution to dissolve a bit more salt and then allow it to cool back to room temperature.
- Select a seed crystal: A small, well-formed crystal is required to initiate growth. A seed crystal can be obtained by pouring a small amount of the saturated solution into a shallow dish and allowing it to evaporate quickly. Select a single, transparent crystal with clear facets.
- Mount the seed crystal: Carefully tie the selected seed crystal to a thin nylon thread.

- **Suspend the seed crystal:** Suspend the seed crystal in the saturated solution by hanging it from a support placed across the mouth of the jar.<sup>[3]</sup> Ensure the crystal is fully submerged and not touching the sides or bottom of the container.
- **Crystal Growth:** Cover the container with a piece of paper or perforated film to keep out dust while allowing for slow evaporation. Place the setup in a location with a stable temperature and where it will not be disturbed.
- **Monitoring and Harvesting:** Observe the crystal's growth over several days to weeks.<sup>[3]</sup> Once the crystal has reached the desired size, or if the solution level becomes too low, carefully remove it from the solution and dry it with a soft, lint-free cloth.

## Protocol 3: Single Crystal Growth by Slow Cooling

This method relies on the principle that the solubility of Rochelle salt decreases as the temperature is lowered, leading to crystallization.

Materials and Equipment:

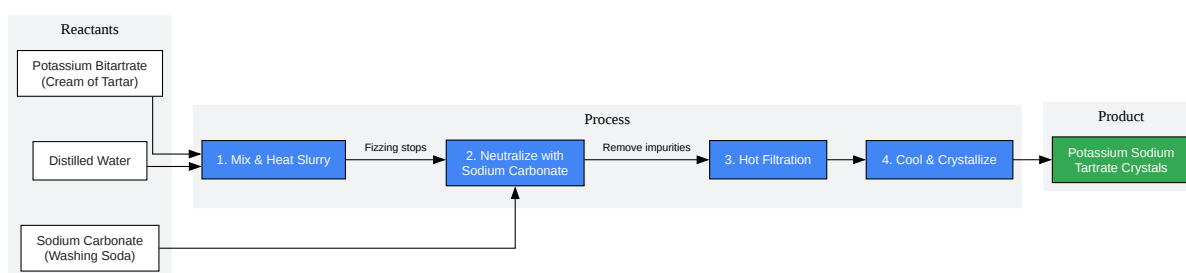
- **Potassium sodium tartrate tetrahydrate**
- Distilled water
- An insulated container (e.g., a Dewar flask or a styrofoam box) or a programmable water bath
- Beaker or crystal growth vessel
- Seed crystal and mounting equipment (as in Protocol 2)

Procedure:

- **Prepare a saturated solution at an elevated temperature:** Prepare a saturated solution of Rochelle salt in distilled water at a temperature slightly above room temperature (e.g., 35-40°C). Ensure all the salt is dissolved. It is critical to keep the temperature below 40°C to prevent the deposition of sodium tartrate.
- **Introduce the seed crystal:** Securely suspend a seed crystal in the warm, saturated solution.

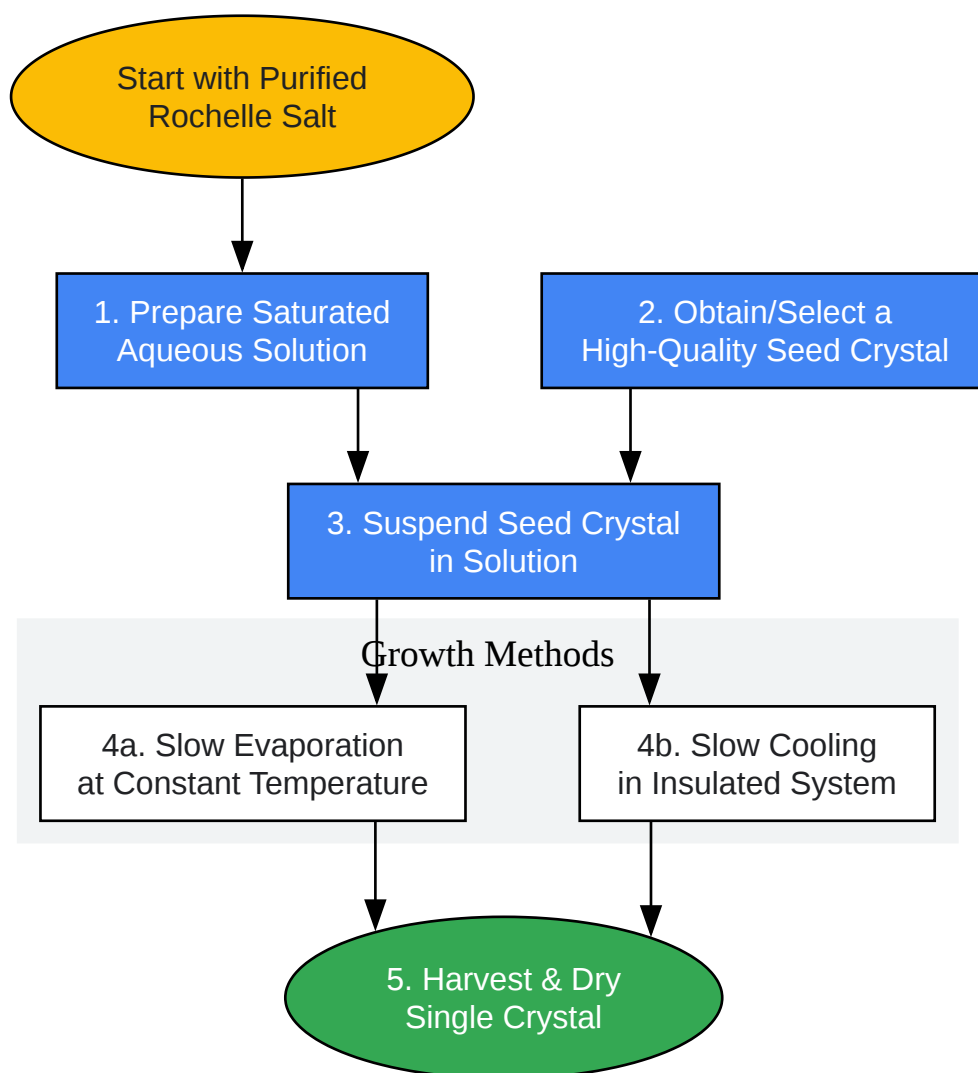
- **Controlled Cooling:** Place the crystal growth vessel inside an insulated container to ensure a very slow cooling rate. Alternatively, use a programmable water bath to lower the temperature at a controlled rate (e.g., 0.1-0.5°C per day). A slower cooling rate generally results in higher quality and larger single crystals.
- **Crystal Growth and Harvesting:** As the solution slowly cools, the excess dissolved salt will deposit onto the seed crystal, causing it to grow. Once the solution has reached room temperature or the desired crystal size is achieved, the crystal can be harvested.

## Mandatory Visualizations



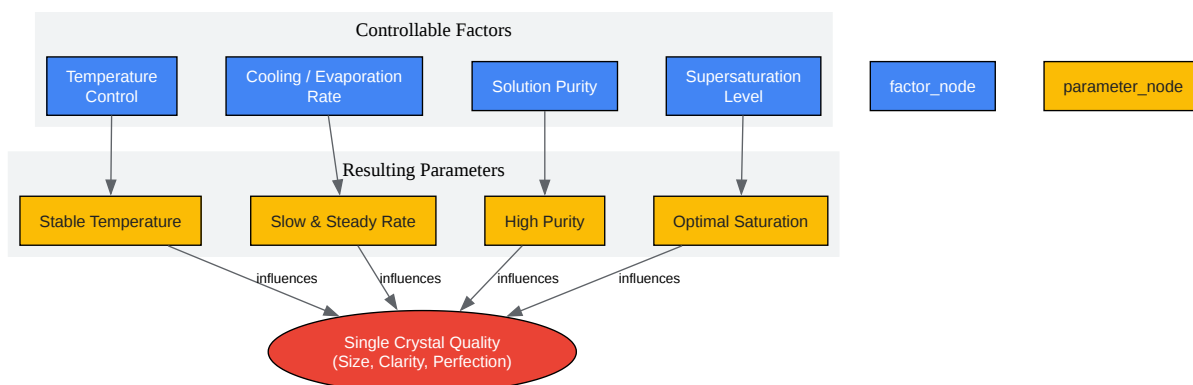
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Caption: Workflow for the synthesis of potassium sodium tartrate (Rochelle salt).



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Caption: General workflow for single crystal growth.



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Caption: Key factors influencing the quality of single crystals.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Crystal growing: Rochelle salt [dmishin.blogspot.com]
- 3. US2483647A - Method of growing a rochelle salt crystal - Google Patents [patents.google.com]
- 4. Potassium Sodium Tartrate | C<sub>4</sub>H<sub>4</sub>KNaO<sub>6</sub> | CID 9357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdhfinechemical.com [cdhfinechemical.com]



- 6. Page loading... [wap.guidechem.com]
- 7. americanelements.com [americanelements.com]
- 8. Rochelle salt – a structural reinvestigation with improved tools. I. The high-temperature paraelectric phase at 308 K - PMC [pmc.ncbi.nlm.nih.gov]
- 9. csef.usc.edu [csef.usc.edu]
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